



# Application Notes: Methoxy-PMS for Enzymatic Activity Staining

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Compound of Interest		
Compound Name:	Methoxy-PMS	
Cat. No.:	B163039	Get Quote

#### Introduction

1-Methoxy-5-methylphenazinium methyl sulfate (**Methoxy-PMS** or MPMS) is a highly stable and efficient electron mediator used in biochemical assays and histochemical staining for enzymatic activity.[1][2] It serves as an intermediate electron carrier, transferring electrons from reduced nicotinamide adenine dinucleotide (NADH) or nicotinamide adenine dinucleotide phosphate (NADPH) to a final detector molecule, typically a tetrazolium salt.[1][3][4] The primary advantage of **Methoxy-PMS** over its traditional counterpart, Phenazine Methosulfate (PMS), is its exceptional photochemical stability.[2][5] Solutions of **Methoxy-PMS** are resistant to degradation under normal laboratory lighting, ensuring greater reproducibility and reliability in enzyme assays.[2][6] Its efficiency as an electron mediator is comparable, and in some cases superior, to that of PMS, making it an ideal substitute for the activity staining of various NAD(P)+-dependent dehydrogenases.[1][2]

#### Mechanism of Action

The use of **Methoxy-PMS** in enzymatic staining hinges on a coupled multi-step reaction. The process begins with an NAD(P)+-dependent dehydrogenase oxidizing its specific substrate. This enzymatic reaction reduces the coenzyme NAD+ or NADP+ to NADH or NADPH, respectively. **Methoxy-PMS** then acts as an intermediary, accepting electrons from the newly formed NAD(P)H and becoming reduced in the process. This step regenerates the oxidized NAD(P)+, allowing the enzymatic reaction to continue. Finally, the reduced **Methoxy-PMS** transfers the captured electrons to a tetrazolium salt, such as Nitroblue Tetrazolium (NBT) or

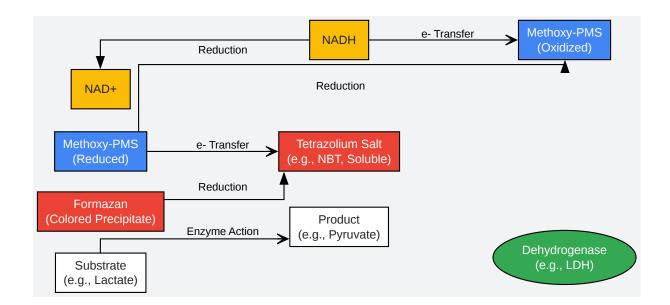




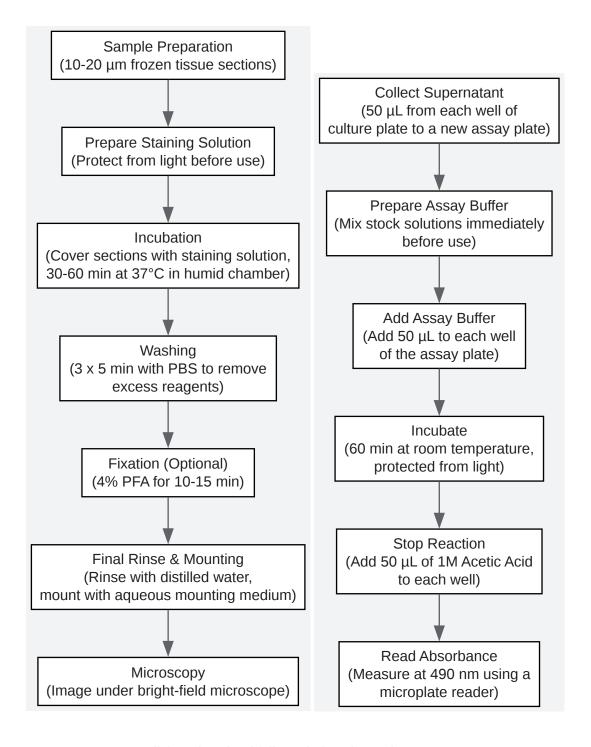


lodonitrotetrazolium (INT). This reduction converts the soluble, lightly-colored tetrazolium salt into a vibrant, insoluble formazan precipitate.[6][7] The localized deposition of this colored formazan provides a visual marker for the site of enzymatic activity within a tissue section or a quantifiable color change in a solution-based assay.









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